

Application Notes and Protocols for 1-Bromo-3,5-dichlorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3,5-dichlorobenzene

Cat. No.: B043179

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling, storage, and use of **1-Bromo-3,5-dichlorobenzene** (CAS No. 19752-55-7), a key intermediate in organic synthesis and medicinal chemistry.^[1] Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Compound Information and Properties

1-Bromo-3,5-dichlorobenzene is a white to pale yellow or beige-brown crystalline solid at room temperature.^{[1][2]} It serves as a building block in the synthesis of various halogenated chemical compounds.^[2]

Table 1: Physical and Chemical Properties of **1-Bromo-3,5-dichlorobenzene**

Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrCl ₂	[3][4][5]
Molecular Weight	225.90 g/mol	[4][5][6]
Appearance	White to beige-brown crystalline powder/solid	[1][2][3]
Melting Point	73-75 °C (lit.)	[2][4][5]
Boiling Point	232 °C at 757 mmHg (lit.)	[2][4][5]
Solubility	Soluble in common organic solvents.[1] Generally insoluble in water.[7]	[1][7]
Flash Point	> 110 °C (> 230 °F)	[3]

Hazard Identification and Safety Precautions

1-Bromo-3,5-dichlorobenzene is classified as a hazardous substance.[8] It is crucial to handle this chemical with appropriate safety measures.

Hazard Statements:

- Causes skin irritation (H315).[3][6][9]
- Causes serious eye irritation (H319).[3][6][9]
- May cause respiratory irritation (H335).[3][6][9]

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[3][9]
- Wash skin thoroughly after handling.[9]
- Wear protective gloves, protective clothing, eye protection, and face protection.[3][9]
- Store in a well-ventilated place. Keep container tightly closed.[9]

- Store locked up.[9]

Table 2: Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or goggles.[3][9]	To protect against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. [3][9]	To prevent skin contact and irritation.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	To protect skin and clothing from contamination.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 136 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask (type N95) is recommended.[4][10]	To prevent inhalation of dust and vapors, which can cause respiratory irritation.

Handling and Storage Procedures

Proper handling and storage are essential to maintain the chemical's stability and prevent accidents.

Handling:

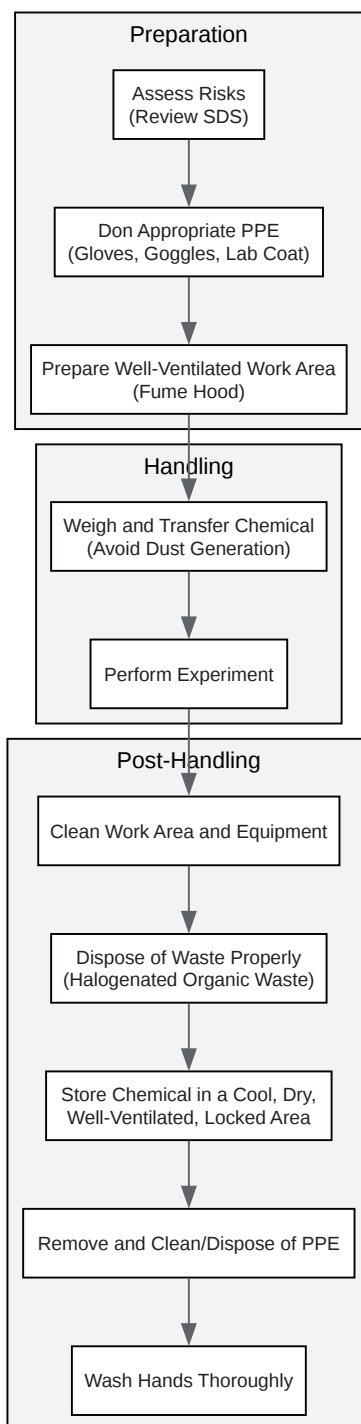
- Work in a well-ventilated area, preferably in a chemical fume hood.[9][11][12]
- Avoid formation of dust and aerosols.[9]
- Avoid contact with skin, eyes, and clothing.[9]

- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke in the laboratory.[13]

Storage:

- Store in a cool, dry, and well-ventilated place.[7][9][13]
- Keep the container tightly closed.[9][13]
- Store away from incompatible materials.
- The substance is classified under Storage Class 11: Combustible Solids.[4][10]

Workflow for Safe Handling and Storage



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Caption: Logical workflow for the safe handling and storage of **1-Bromo-3,5-dichlorobenzene**.

Accidental Release and First Aid Measures

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).
- Avoid breathing dust.
- Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[9\]](#)
- Do not let the product enter drains.[\[9\]](#)

First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)[\[9\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[3\]](#)[\[9\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[\[3\]](#)[\[9\]](#)
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[9\]](#)

Experimental Protocol: Sonogashira Coupling Reaction

1-Bromo-3,5-dichlorobenzene is a versatile reagent in cross-coupling reactions. The following is a representative protocol for a Sonogashira coupling reaction.[\[1\]](#)

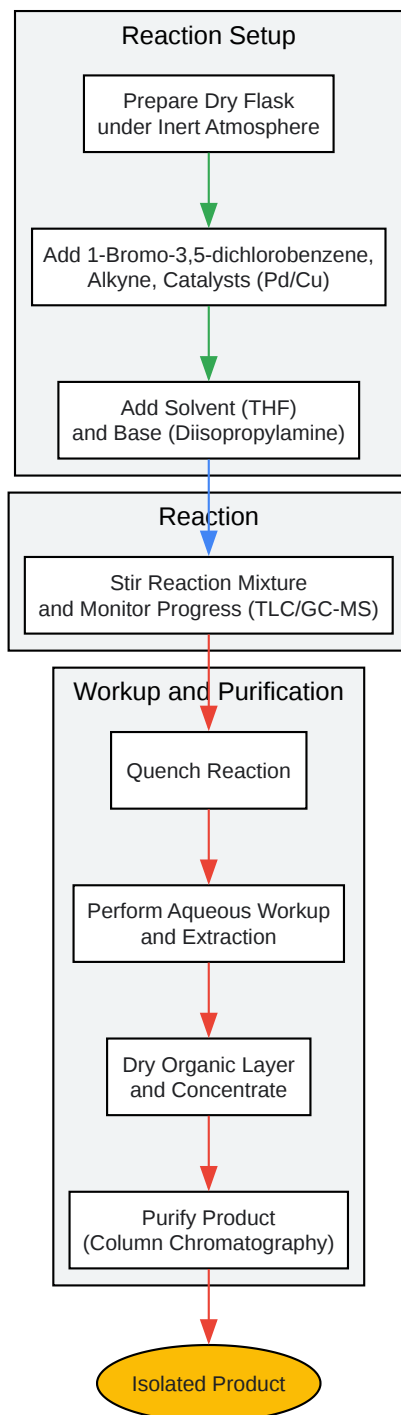
Materials:

- **1-Bromo-3,5-dichlorobenzene**
- Terminal alkyne
- Palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$)
- Copper(I) iodide (CuI)
- Solvent (e.g., Tetrahydrofuran - THF)
- Base (e.g., Diisopropylamine)
- Dry reaction flask
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), add **1-Bromo-3,5-dichlorobenzene**, the terminal alkyne, $\text{PdCl}_2(\text{PPh}_3)_2$, and CuI .
- Add the solvent (THF) and the base (diisopropylamine).
- Stir the reaction mixture at the appropriate temperature (e.g., room temperature or elevated) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, quench the reaction and perform a standard aqueous workup.
- Extract the product with a suitable organic solvent.
- Dry the combined organic layers over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography.

Experimental Workflow: Sonogashira Coupling

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Caption: A typical experimental workflow for a Sonogashira coupling reaction using **1-Bromo-3,5-dichlorobenzene**.

Waste Disposal

Dispose of **1-Bromo-3,5-dichlorobenzene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3][8] As a halogenated organic compound, it should be collected in a designated "halogenated organic waste" container.[11][12] Do not dispose of it down the drain.[8][9]

Disclaimer: This document is intended as a guide and does not replace a thorough risk assessment that should be conducted before handling this chemical. Always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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